

7-Fluoro-1-indanone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 7-Fluoro-1-indanone

Cat. No.: B1273118

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Introduction

7-Fluoro-1-indanone is a fluorinated derivative of 1-indanone, a bicyclic ketone. Its structural motif is of interest in medicinal chemistry and drug discovery as a potential building block for the synthesis of more complex molecules. As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount for safe handling in a laboratory setting. This technical guide provides a consolidated overview of the available safety and handling information for **7-Fluoro-1-indanone** (CAS No. 651735-59-0).


It is important to note that while this guide aggregates data from various supplier safety data sheets, comprehensive, peer-reviewed toxicological studies for **7-Fluoro-1-indanone** are not readily available in the public domain. The information presented herein should be used as a foundation for safe laboratory practices, always in conjunction with a site-specific risk assessment and adherence to all institutional and regulatory guidelines.

Hazard Identification and Classification

7-Fluoro-1-indanone is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for its hazard communication.

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[1][2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1][2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[1][2]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation	[2]

GHS Pictogram:

 alt text

Signal Word: Warning[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **7-Fluoro-1-indanone** is provided below. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	651735-59-0	[1] [2]
Molecular Formula	C ₉ H ₇ FO	[1] [2]
Molecular Weight	150.15 g/mol	[1] [2]
Appearance	Solid	
Purity	≥97%	[2]
Storage Temperature	Room temperature	[2]
Boiling Point	245.1 °C at 760 mmHg	

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the consistent use of appropriate personal protective equipment are critical to minimizing exposure and ensuring a safe working environment.

Precaution	Recommendation	Source
Ventilation	Use only outdoors or in a well-ventilated area.	
Personal Hygiene	Wash hands thoroughly after handling.	
Eating, Drinking, and Smoking	Do not eat, drink or smoke when using this product.	
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.	
Skin Protection	Wear protective gloves (e.g., nitrile rubber). Wear protective clothing.	
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator.	
Storage	Store in a well-ventilated place. Keep container tightly closed.	[2]

First Aid Measures

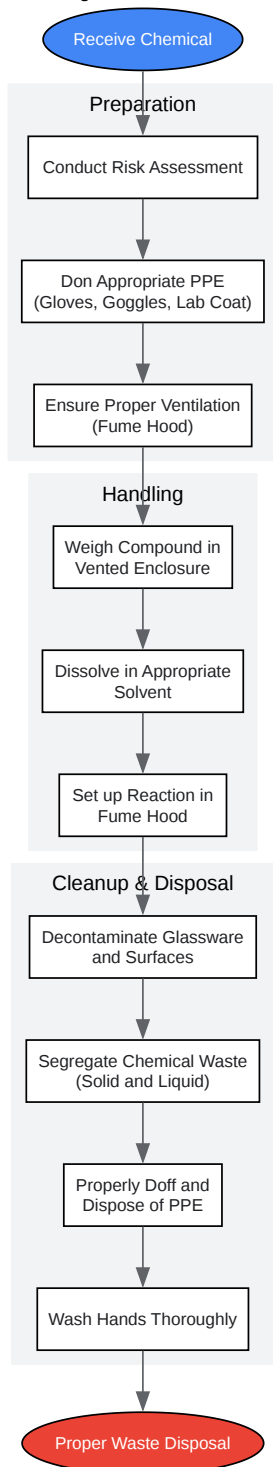
In the event of accidental exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure	Source
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.	
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.	
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.	
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.	

Experimental Workflow for Safe Handling

The following diagram illustrates a generalized workflow for the safe handling of a powdered chemical substance like **7-Fluoro-1-indanone** in a research laboratory. This workflow is designed to minimize exposure and ensure proper containment from receipt of the chemical to its final disposal.

General Safe Handling Workflow for 7-Fluoro-1-indanone

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Caption: A generalized workflow for the safe handling of **7-Fluoro-1-indanone**.

Conclusion

7-Fluoro-1-indanone is a valuable research chemical that requires careful handling due to its potential hazards. This guide provides a summary of the currently available safety information. All personnel handling this compound should be thoroughly trained on its potential risks and the necessary safety precautions. The use of appropriate personal protective equipment, adherence to proper handling techniques within a well-ventilated area, and a clear understanding of emergency procedures are essential for maintaining a safe laboratory environment. Researchers are strongly encouraged to consult the most recent Safety Data Sheet from their supplier before use and to conduct a thorough risk assessment for their specific experimental protocols.

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References

- 1. 7-Fluoroindan-1-one | C₉H₇FO | CID 2782767 - PubChem [pubchem.ncbi.nlm.nih.gov]
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